

Brevianamide R: A Technical Overview of its Chemical Identity, Isolation, and Characterization

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Compound of Interest

Compound Name: *Brevianamide R*

Cat. No.: *B12378680*

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Abstract

Brevianamide R is a naturally occurring indole alkaloid belonging to the diketopiperazine class of compounds. First isolated from the fungus *Aspergillus versicolor*, it is part of the larger brevianamide family, a group of secondary metabolites known for their structural complexity and diverse biological activities. This technical guide provides a comprehensive overview of **Brevianamide R**, focusing on its chemical identifiers, physicochemical properties, and the experimental protocols for its isolation and characterization. All quantitative data are presented in structured tables for clarity, and a detailed workflow of the isolation process is provided.

Chemical Identifiers and Physicochemical Properties

Brevianamide R has been characterized by various spectroscopic and physical methods. The primary chemical identifiers and physicochemical properties are summarized in the table below.

Identifier	Value	Reference
CAS Number	1259316-09-0	[1]
Molecular Formula	C ₂₂ H ₂₅ N ₃ O ₃	[1]
Molecular Weight	379.45 g/mol	[1]
Appearance	Colorless powder	[2]
Optical Rotation ([α] _D ²⁵)	(+) enantiomer: +208 (c 0.15, MeOH) (-) enantiomer: -205 (c 0.15, MeOH)	[2]

Spectroscopic Data

The structural elucidation of **Brevianamide R** was accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The key spectroscopic data are presented below.

¹H NMR Data (CDCl₃, 500 MHz)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) in Hz	Assignment
8.17	s	NH-1'	
7.54	d	7.9	H-4'
7.34	d	7.9	H-7'
7.22 – 7.17	m	H-6'	
7.15 – 7.10	m	H-5'	
6.18 – 6.10	m	H-10, H-11	
5.74	s	H-8	
5.22 – 5.19	m	H-3	
5.17	s	OMe	
4.54	dt	10.9, 3.0	H-5a
4.15 – 4.04	m	H-5b, H-6a	
3.75	dd	14.6, 3.6	H-6b
3.25	dd	14.6, 11.3	H-9a
2.80	td	9.2, 3.1	H-9b
1.57	s	Me-12, Me-13	

Data sourced from similar brevianamide structures as detailed characterization for **Brevianamide R** was limited in the search results.

¹³C NMR Data (CDCl₃, 125 MHz)

Chemical Shift (δ) ppm	Assignment
162.6	C-1
156.6	C-4
145.7	C-2'
141.7	C-7a'
134.4	C-3a'
133.0	C-11
128.8	C-6'
122.0	C-4'
120.0	C-5'
119.0	C-10
118.2	C-3'
112.4	C-8
110.8	C-7'
104.4	C-2
57.5	OMe
45.6	C-3
39.0	C-9
30.8	C-5
27.9	C-6
27.9	C-12
27.8	C-13

Data sourced from similar brevianamide structures as detailed characterization for **Brevianamide R** was limited in the search results.

Experimental Protocols

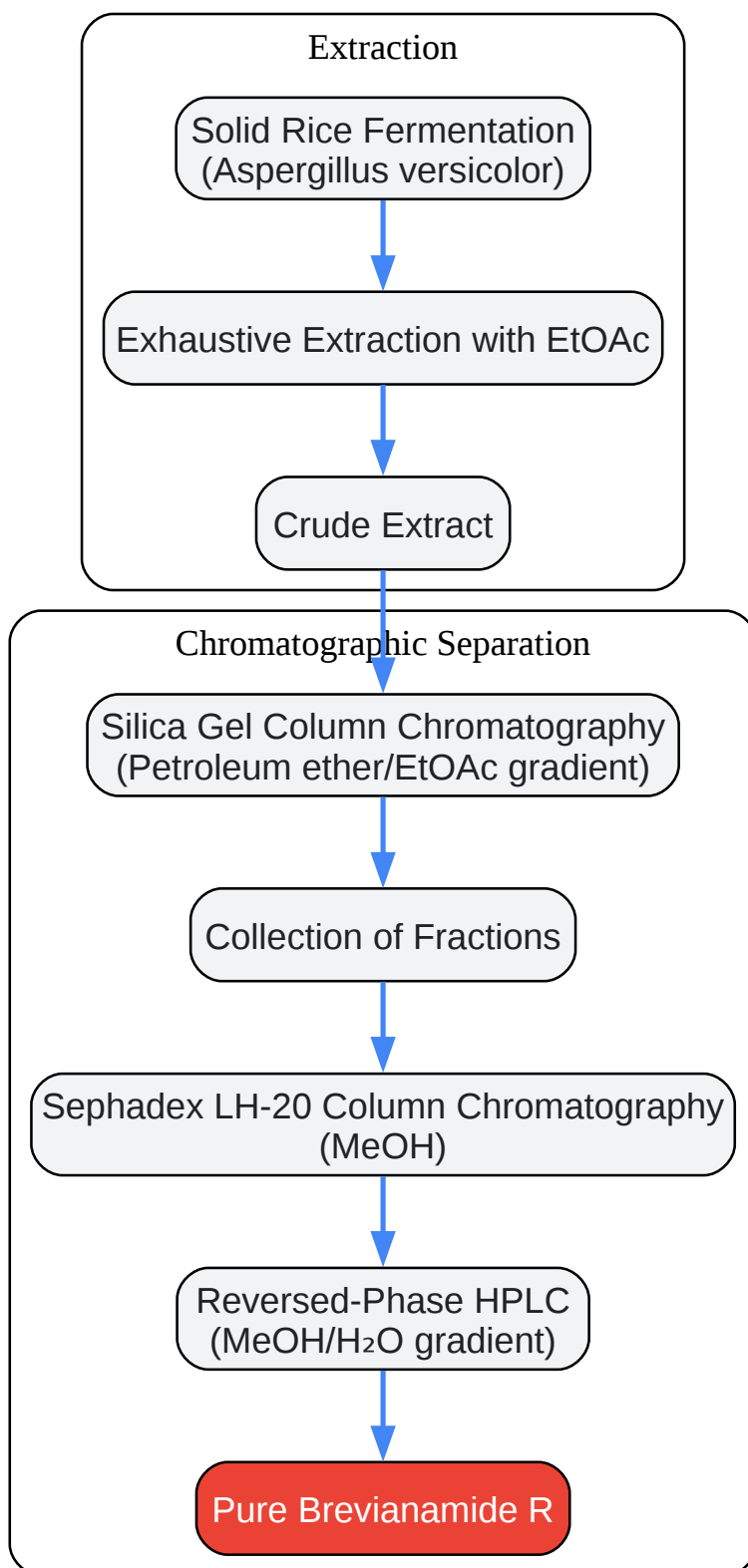
Fungal Strain and Fermentation

The producing organism, *Aspergillus versicolor*, was isolated from a marine sediment sample. [3] The fungus was cultured on a solid rice medium. The fermentation was carried out in 1 L Erlenmeyer flasks, each containing 100 g of rice and 120 ml of distilled water. The flasks were autoclaved and then inoculated with the fungal strain. The fermentation was conducted at room temperature for 30 days.

Extraction and Isolation of Brevianamide R

The fermented rice solid culture was extracted exhaustively with ethyl acetate (EtOAc). The resulting EtOAc extract was concentrated under reduced pressure to yield a crude extract. This crude extract was then subjected to a series of chromatographic separations to isolate **Brevianamide R**.

The isolation workflow is depicted in the diagram below.



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